

# Essential Safety and Logistical Information for Handling (+)-Turmerone

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## Compound of Interest

Compound Name: (+)-Turmerone

Cat. No.: B1667624

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **(+)-Turmerone**, including operational and disposal plans, to ensure laboratory safety and build trust through value beyond the product itself.

## Quantitative Data Summary

While specific occupational exposure limits such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) have not been established for **(+)-Turmerone**, the following table summarizes its key chemical and physical properties for easy reference.[\[1\]](#)

| Property           | Value   |
|--------------------|---|
| Molecular Formula  | C <sub>15</sub> H <sub>20</sub> O   |
| Molecular Weight   | 216.32 g/mol  |
| Appearance         | Yellow oil[2]   |
| Boiling Point      | Not determined  |
| Flash Point        | Not applicable  |
| Solubility         | Soluble in methanol or DMSO[2]  |
| GHS Classification | Skin Sensitization, Category 1; Eye Irritation, Category 2; Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 2[3][4][5] |

## Personal Protective Equipment (PPE)

To ensure the safety of personnel when handling **(+)-Turmerone**, the following personal protective equipment is mandatory:

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
- Hand Protection: Use chemical-resistant, impervious gloves. Gloves must be inspected prior to use.[4][6]
- Body Protection: A lab coat is required to prevent skin contact. For larger quantities or in situations with a higher risk of splashing, wear fire/flame resistant and impervious clothing.[4]
- Respiratory Protection: If working in a poorly ventilated area or if aerosols may be generated, use a suitable respirator.[1]

## Procedural, Step-by-Step Guidance

Handling and Storage:

- Ventilation: Handle **(+)-Turmerone** in a well-ventilated area, preferably within a chemical fume hood.[4][6]
- Avoid Contact: Take measures to avoid contact with skin and eyes, as well as inhalation of any mists or vapors.[4][6]
- Ignition Sources: Keep away from heat and all sources of ignition. Use non-sparking tools to prevent fire caused by electrostatic discharge.[4][6]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place. Keep it separate from foodstuff containers and incompatible materials such as strong oxidizing agents.[1][4][6] The recommended storage temperature is 2-8 °C.[7]

#### Spill Management:

- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure adequate ventilation of the area.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[4][6]
- Absorb: Absorb the spill with an inert material such as sand or earth.[1]
- Collect: Collect the absorbed material and any contaminated soil into a suitable, labeled container for disposal. Use spark-proof tools and explosion-proof equipment during collection.[4][6]
- Decontaminate: Clean the spill area thoroughly.

#### First Aid Measures:

- Eye Contact: Immediately rinse with pure water for at least 15 minutes. If symptoms persist, consult a doctor.[6][8]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. If skin irritation or a rash occurs, seek medical attention.[1][6][8]

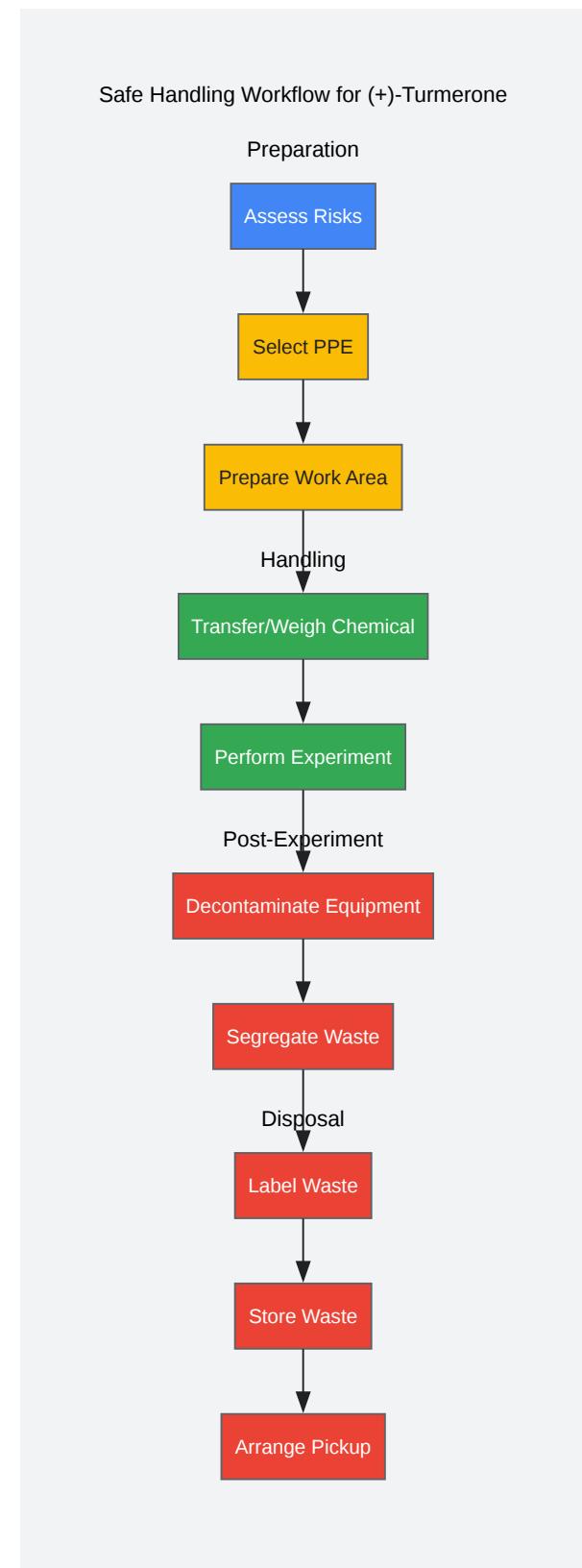
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.[6]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4][6]

#### Disposal Plan:

- Waste Collection: Collect waste **(+)-Turmerone** and contaminated materials in suitable, closed, and clearly labeled containers.
- Environmental Precaution: Avoid release into the environment.[4][5] Do not discharge into sewer systems.[4][6]
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4][6]
- Regulatory Compliance: Dispose of the contents and container in accordance with all applicable local, regional, national, and international regulations.[4][5][8]
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[4][6]

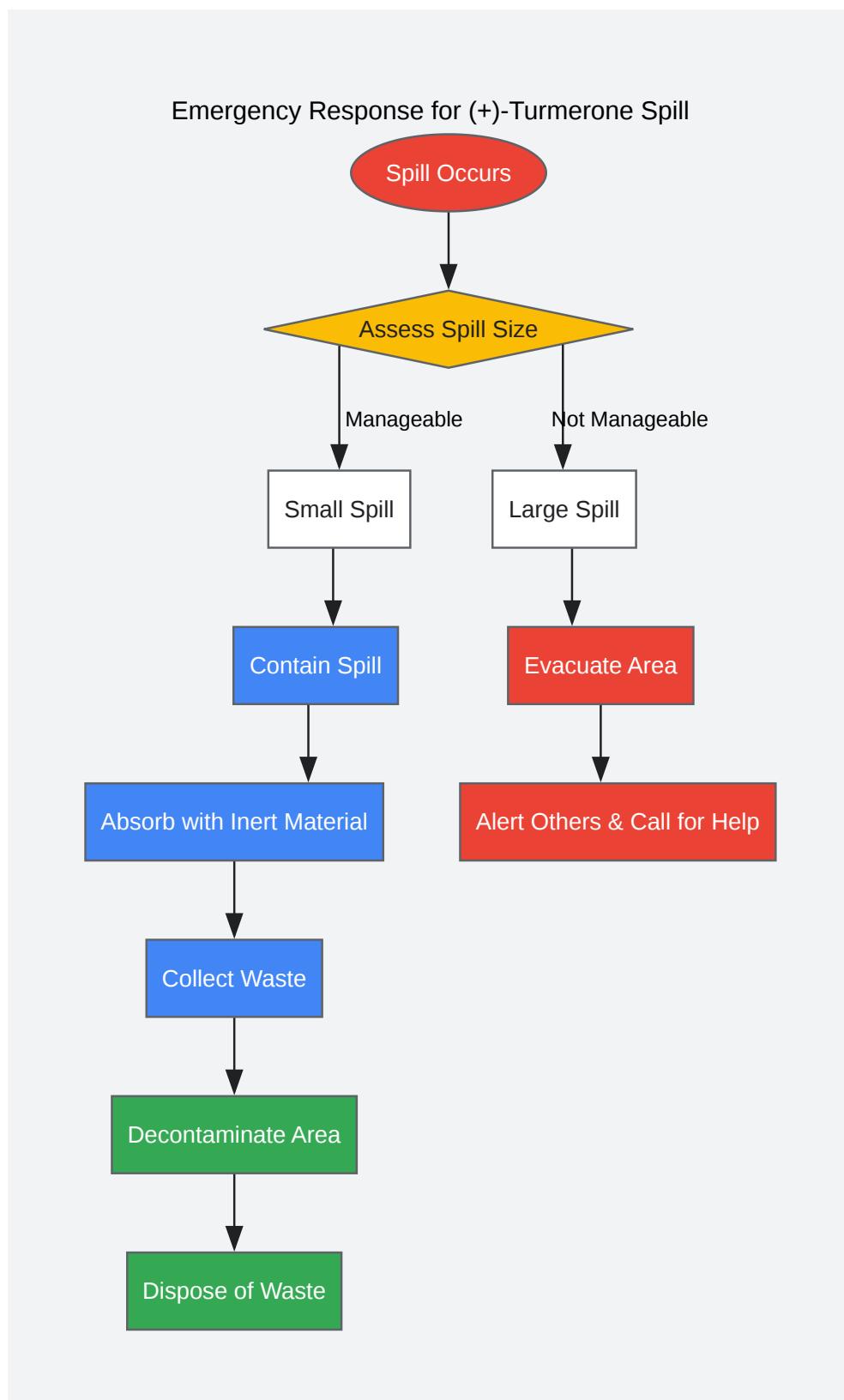
## Experimental Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for safely handling **(+)-Turmerone**.



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Caption: General laboratory workflow for handling **(+)-Turmerone**.



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Caption: Decision workflow for responding to a **(+)-Turmerone** spill.

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